

N-Chloroacetyl-L-alanine safety data sheet (SDS)

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Compound of Interest

Compound Name: Chloroacetyl-L-alanine

CAS No.: 1190-32-5; 691-80-5

Cat. No.: B2801354

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Technical Guide: N-Chloroacetyl-L-alanine

From Synthesis to Safety: A Comprehensive Protocol for Research & Development

Introduction & Chemical Identity

N-Chloroacetyl-L-alanine (CAS: 691-80-5) is a critical intermediate in the resolution of amino acids and a specialized reagent in peptide synthesis.^[1] Unlike standard amino acid derivatives, the N-chloroacetyl group serves a dual purpose: it acts as a robust protecting group that is stable under acidic conditions yet susceptible to specific enzymatic hydrolysis (e.g., by Aminoacylase I), making it indispensable for the production of enantiomerically pure L-alanine from racemic mixtures.

This guide moves beyond the standard SDS, integrating safety data with practical experimental protocols to ensure both personnel safety and experimental success.

Table 1: Physicochemical Characterization

Property	Specification
Chemical Name	N-Chloroacetyl-L-alanine
CAS Number	691-80-5 (L-isomer); 1190-32-5 (DL-isomer)
Molecular Formula	C ₅ H ₈ ClNO ₃
Molecular Weight	165.57 g/mol
Appearance	White to almost white crystalline powder
Melting Point	124.0 – 127.0 °C (Typical for DL/L forms)
Solubility	Soluble in water; soluble in ethanol
pKa	~3.3 (Carboxylic acid), Amide N is non-basic
Chirality	L-enantiomer (S-configuration)

Hazard Identification & Risk Assessment (GHS)

While often categorized as a standard irritant, the chloroacetyl moiety introduces specific alkylating potential, albeit lower than that of chloroacetyl chloride. The primary risks involve mucous membrane irritation and potential sensitization upon prolonged exposure.

GHS Classification^{[2][3]}

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.^{[2][3][4][5]}
 - H319: Causes serious eye irritation.^{[2][3][4][5]}
 - H335: May cause respiratory irritation.^{[3][4][6]}

Precautionary Statements (Scientific Context)

- P261: Avoid breathing dust/fume.^[4] Rationale: The fine crystalline powder can easily become airborne; inhalation may trigger upper respiratory tract inflammation due to

hydrolysis on moist mucous membranes.

- P280: Wear protective gloves/eye protection.[2][3][4][5] Recommendation: Nitrile gloves (minimum 0.11 mm thickness) provide adequate splash protection. For prolonged handling, double-gloving is recommended due to the potential permeation of chloroacetylated compounds.

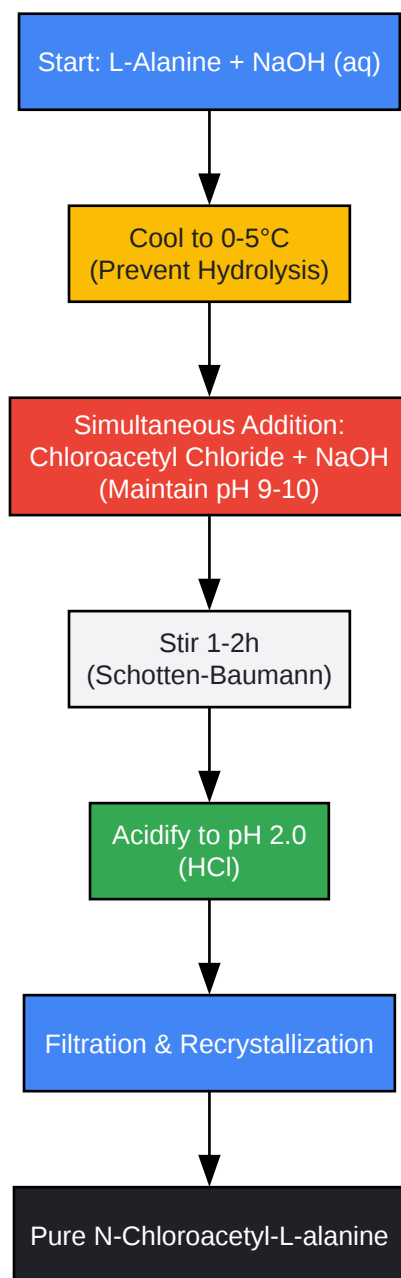
Synthesis & Production Protocol

Expert Insight: The synthesis of **N-Chloroacetyl-L-alanine** typically employs a Schotten-Baumann reaction. The critical parameter here is pH control. If the pH rises too high (>12), the chloroacetyl group can undergo hydrolysis to glycolic acid derivatives. If too low (<8), the amine remains protonated and unreactive.

Protocol: Schotten-Baumann N-Acylation

Reagents: L-Alanine, Chloroacetyl chloride, NaOH (4M), HCl (6M).

- Dissolution: Dissolve L-alanine (1.0 eq) in 4M NaOH (1.1 eq) and cool to 0–5°C in an ice bath.
- Acylation: Add chloroacetyl chloride (1.1 eq) dropwise over 30 minutes. Simultaneously add 4M NaOH dropwise to maintain the reaction pH between 9.0 and 10.0.
 - Why? The low temperature prevents the hydrolysis of the acid chloride. The pH control ensures the amine is nucleophilic without hydrolyzing the alkyl chloride.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature over 2 hours.
- Isolation: Acidify the solution carefully with 6M HCl to pH ~2.0. The product, **N-Chloroacetyl-L-alanine**, will precipitate as a white solid.
- Purification: Filter the precipitate and recrystallize from water or an ethyl acetate/hexane mixture to remove traces of chloroacetic acid.



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Figure 1: Step-by-step Schotten-Baumann synthesis workflow emphasizing pH and temperature control.

Handling, Storage, & Stability

Stability Profile: The compound is stable at room temperature but is hygroscopic. The N-chloroacetyl bond is susceptible to hydrolysis in strong alkaline solutions or upon heating in water, releasing chloroacetic acid (a toxic skin penetrant) and alanine.

Storage Protocol:

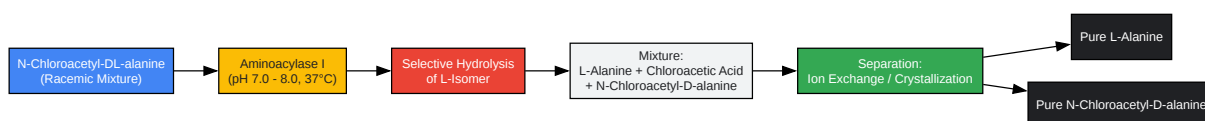
- Temperature: Store at room temperature (15–25°C).
- Environment: Keep container tightly closed in a dry, well-ventilated place.
- Incompatibility: Avoid strong oxidizing agents and strong bases.

Application: Enzymatic Kinetic Resolution

One of the primary uses of **N-Chloroacetyl-L-alanine** is in the production of pure amino acids via Aminoacylase I (EC 3.5.1.14). This enzyme selectively hydrolyzes the L-isomer, leaving the D-isomer intact (if starting from a racemic mixture) or removing the protecting group under mild conditions.

Mechanism

The enzyme binds the L-enantiomer, catalyzing the attack of water on the amide carbonyl. This releases free L-alanine and chloroacetic acid. The chloroacetyl group is preferred over the acetyl group in some industrial processes due to the higher rate of hydrolysis and easier separation of the byproduct.



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Figure 2: Kinetic resolution pathway separating L-Alanine from the racemic N-chloroacetyl precursor.

Emergency Response & Waste Management

First Aid Measures

- Eye Contact: Rinse cautiously with water for at least 15 minutes.[6] Remove contact lenses if present.[3][4] Note: The chloroacetyl group can hydrolyze to acid on the eye surface; immediate irrigation is critical.
- Skin Contact: Wash with plenty of soap and water.[4] If irritation persists (redness/blistering), seek medical attention.
- Inhalation: Remove victim to fresh air.[4][6] If breathing is difficult, oxygen may be required. [4][6]

Waste Disposal

Do not dispose of via sink drains. The compound contains organic chlorine.[1][7][8][9]

- Neutralization: Dissolve in a combustible solvent or mix with a combustible solid carrier.
- Incineration: Burn in a chemical incinerator equipped with an afterburner and scrubber to handle HCl emissions.

References

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